

Technical Guide: Structure Elucidation of 2-[(4-Bromophenyl)methyl]pyridine-3-carbaldehyde[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-[(4-Bromophenyl)methyl]pyridine-3-carbaldehyde

Cat. No.: B15264589

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Executive Summary & Synthetic Context

Compound Identity: **2-[(4-Bromophenyl)methyl]pyridine-3-carbaldehyde** Molecular Formula: $C_{13}H_{10}BrNO$ Molecular Weight: 276.13 g/mol Role: Key synthetic intermediate (Scaffold construction).

This compound features a 2,3-disubstituted pyridine core. The critical structural challenge lies in distinguishing the regio-placement of the formyl group (C3) versus the benzyl linker (C2), and confirming the integrity of the 4-bromophenyl moiety. Misidentification of the substitution pattern on the pyridine ring is a common pitfall in this class of heterocycles.

Analytical Strategy

The elucidation follows a "Evidence-Based Reconstruction" approach, moving from mass confirmation to connectivity mapping.



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Figure 1: Step-wise analytical workflow for structural confirmation.

Mass Spectrometry (MS)

Objective: Confirm molecular weight and the presence of the bromine atom.

The primary diagnostic feature is the isotopic abundance of Bromine (^{79}Br and ^{81}Br).

- Ionization Mode: ESI(+) or EI.
- Expected Molecular Ion: $[\text{M}+\text{H}]^+$ at m/z 276.0 and 278.0.
- Isotopic Pattern: A characteristic 1:1 doublet for the molecular ion peaks is mandatory. Any deviation suggests debromination or contamination.
- Fragmentation (EI):
 - $\text{M} - 1$ (275/277): Loss of aldehydic proton (common in aldehydes).
 - $\text{M} - 29$ (247/249): Loss of $-\text{CHO}$ radical (distinctive for aromatic aldehydes).^[1]
 - $m/z \sim 169/171$: Tropylium-like cation (4-bromobenzyl cation) formed by cleavage of the methylene bridge.

Infrared Spectroscopy (FT-IR)

Objective: Rapid identification of functional groups.

Functional Group	Wavenumber (cm ⁻¹)	Diagnostic Feature
Aldehyde (C=O)	1690 – 1705	Strong, sharp stretch. ^[1] Conjugation with pyridine may lower this slightly compared to aliphatic aldehydes.
Aldehyde (C-H)	2750 & 2850	"Fermi Doublet" – two weak bands distinct from aliphatic C-H.
Pyridine (C=N)	1580 – 1600	Medium/Strong ring breathing modes.
Aryl Bromide (C-Br)	1000 – 1100	Strong fingerprint band. ^[1]

Nuclear Magnetic Resonance (NMR)

Objective: The definitive proof of structure. All shifts are reported in ppm (δ) relative to TMS, typically in CDCl₃ or DMSO-d₆.

Proton NMR (¹H NMR)

The spectrum is divided into three distinct zones: the aldehyde (downfield), the aromatic region (mid-field), and the methylene linker (upfield).

Key Assignments (CDCl₃, 400 MHz):

- Aldehyde Proton (-CHO):
 - Shift: ~10.2 ppm.
 - Multiplicity: Singlet (s).
 - Note: If broadened, check for trace acid or water.
- Pyridine Ring (3 Protons):

- H-6 (α to Nitrogen): ~ 8.75 ppm (Doublet of doublets, $J \approx 5.0, 1.5$ Hz). Most deshielded aromatic proton due to proximity to Nitrogen.
- H-4 (γ to Nitrogen, ortho to CHO): ~ 8.20 ppm (Doublet of doublets, $J \approx 8.0, 1.5$ Hz). Deshielded by the carbonyl anisotropy.
- H-5 (β to Nitrogen): ~ 7.40 ppm (Doublet of doublets, $J \approx 8.0, 5.0$ Hz).
- Benzene Ring (4 Protons - AA'BB' System):
 - H-2'/6' (Ortho to linker): ~ 7.15 ppm (Doublet, $J \approx 8.5$ Hz).
 - H-3'/5' (Ortho to Br): ~ 7.45 ppm (Doublet, $J \approx 8.5$ Hz).
 - Note: The chemical shift order depends on solvent, but the symmetric "roofing" doublet pattern is characteristic of para-substitution.
- Methylene Linker ($-\text{CH}_2-$):
 - Shift: ~ 4.60 ppm.
 - Multiplicity: Singlet (s).
 - Crucial Check: This signal must integrate to 2H. If it appears as a quartet, check for ethyl impurities.

Carbon NMR (^{13}C NMR)

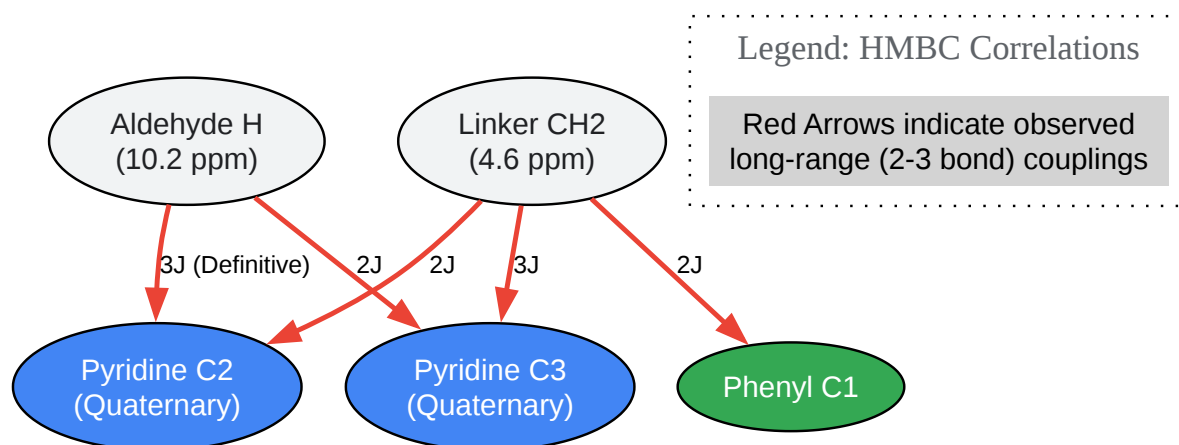
- Carbonyl ($\text{C}=\text{O}$): ~ 190.5 ppm.[\[2\]](#)
- Pyridine C2 (Quaternary): ~ 160.0 ppm (Deshielded by N and alkyl attachment).
- Pyridine C6 (CH): ~ 152.0 ppm.
- Pyridine C3 (Quaternary): ~ 130.0 ppm.
- Benzyl Linker (CH_2): ~ 41.0 ppm.

Connectivity & Logic (2D NMR)

To prove the aldehyde is at position 3 and the benzyl group is at position 2 (and not vice versa), HMBC (Heteronuclear Multiple Bond Correlation) is required.

HMBC Logic Flow

- The Linker Test: The methylene protons (~4.60 ppm) will show a strong 3-bond correlation to:
 - Pyridine C2 (Quaternary): Proves attachment to the ring.
 - Pyridine C3 (Quaternary): Proves proximity to the aldehyde-bearing carbon.
 - Phenyl C1 (Quaternary): Proves attachment to the bromophenyl ring.
- The Aldehyde Test: The aldehyde proton (~10.2 ppm) will correlate strongly with Pyridine C3 and Pyridine C2, confirming the 2,3-substitution pattern.



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Figure 2: Critical HMBC correlations establishing the 2,3-substitution pattern.

Quality Control & Impurity Profiling

When synthesizing this intermediate, be vigilant for these specific impurities:

- Des-bromo analog: Result of hydrogenolysis if Pd/C was used in previous steps. (MS: M+H 198).
- Regioisomer (4-benzylpyridine-3-carbaldehyde):
 - Differentiation: In the ^1H NMR, the coupling constant of the pyridine protons will change. A 3,4-substituted pyridine would show a singlet (or very small coupling) for H2 and a doublet for H5/H6. The 2,3-substituted system described here must show the H4/H5/H6 coupling system.
- Oxidized Carboxylic Acid: Aldehydes oxidize to acids in air. Check for a broad singlet >12 ppm (COOH) and loss of the 10.2 ppm signal.

References

- General Pyridine NMR Data: Reich, H. J. Structure Determination Using NMR. University of Wisconsin.[3]
- Rupatadine Intermediate Synthesis: Synthesis of Rupatadine Fumarate Intermediate. (Contextual reference for 3-substituted pyridine synthesis).
- Spectroscopic Identification of Organic Compounds: Silverstein, R. M., Webster, F. X., Kiemle, D. J. Spectrometric Identification of Organic Compounds, 7th Ed., Wiley. (Standard reference for AA'BB' and Pyridine coupling constants).

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Sources

- 1. 4-Bromopyridine-3-carboxaldehyde(154105-64-3) ^1H NMR spectrum [chemicalbook.com]
- 2. [rsc.org](https://www.rsc.org) [rsc.org]
- 3. [organicchemistrydata.org](https://www.organicchemistrydata.org) [organicchemistrydata.org]

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